

In-Depth Technical Guide to Ro 31-2201: Commercial Availability and Research Applications

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Compound of Interest

Compound Name: Ro 31-2201

Cat. No.: B1679478

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ro 31-2201 is a potent inhibitor of the angiotensin-converting enzyme (ACE), a key regulator of the Renin-Angiotensin System (RAS). This technical guide provides a comprehensive overview of the commercial availability of **Ro 31-2201** for research purposes, its biochemical properties, and detailed methodologies for its use in experimental settings. The information is intended to assist researchers in designing and executing studies involving this compound.

Commercial Availability

Ro 31-2201 is readily available for research use from several commercial suppliers. The compound is typically sold as a powder and should be stored at -20°C for long-term stability. In solvent, it should be stored at -80°C and used as soon as possible. When preparing stock solutions, it is crucial to select an appropriate solvent based on the solubility of the product.

Table 1: Commercial Suppliers of **Ro 31-2201**

Supplier	Product Number	Purity	Available Quantities
TargetMol	T28581	>98%	5mg, 10mg, 50mg, 100mg
MyBioSource	MBS5778258	98%	Inquire
MedChemExpress	HY-123180	>98%	50mg, 100mg, 250mg
Chemdiv	CE03-2627	>95%	1mg, 5mg, 10mg

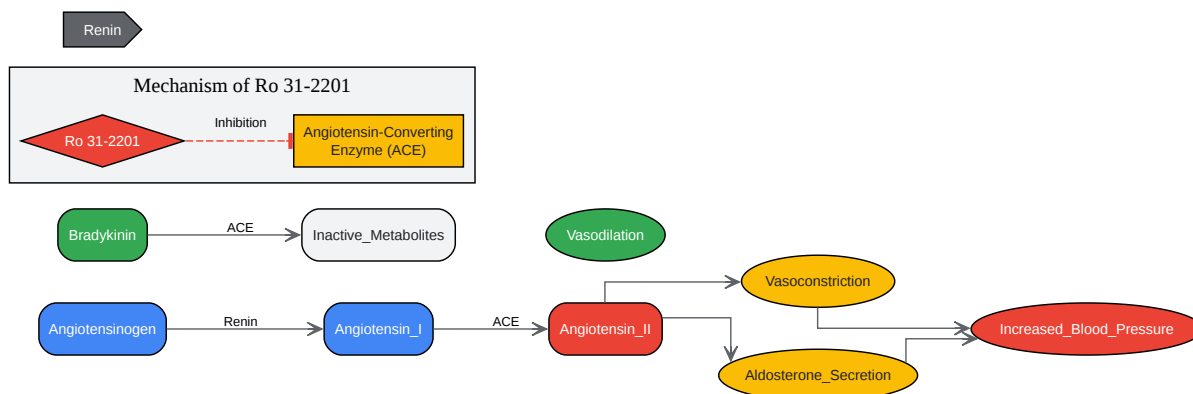
Note: Purity and available quantities may vary. Researchers should consult the supplier's technical datasheet and Certificate of Analysis for the most up-to-date information.

Biochemical Properties and Mechanism of Action

Ro 31-2201 is a potent inhibitor of angiotensin-converting enzyme (ACE)[1]. ACE is a central component of the Renin-Angiotensin System (RAS), a critical pathway in the regulation of blood pressure and cardiovascular homeostasis.

The Renin-Angiotensin System (RAS) Signaling Pathway

The RAS cascade is initiated by the release of renin from the kidneys, which cleaves angiotensinogen to form the decapeptide angiotensin I. ACE then converts angiotensin I into the potent vasoconstrictor angiotensin II. Angiotensin II exerts its effects by binding to its receptors, primarily the AT1 receptor, leading to a series of physiological responses including vasoconstriction, aldosterone secretion, and sodium retention, all of which contribute to an increase in blood pressure. ACE also inactivates bradykinin, a potent vasodilator. By inhibiting ACE, **Ro 31-2201** blocks the production of angiotensin II and prevents the degradation of bradykinin, leading to vasodilation and a reduction in blood pressure.



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Caption: The Renin-Angiotensin System and the inhibitory action of **Ro 31-2201**.

Quantitative Data

While specific quantitative data for **Ro 31-2201** is not readily available in the public domain, its high potency is consistently noted. For context, a structurally related compound, Ro 31-8472, has been used in radioligand binding studies to characterize the two active sites of ACE: the N-terminal and C-terminal domains. These studies indicate that Ro 31-8472 is not selective between these two domains. It is highly probable that **Ro 31-2201** exhibits a similar lack of domain selectivity.

Table 2: Binding Affinity of Related ACE Inhibitor (Ro 31-8472)

Tissue	Binding Affinity (Kd, nM)
Lung	0.32 ± 0.04
Heart	0.36 ± 0.05
Coronary Artery	0.37 ± 0.06
Saphenous Vein	0.14 ± 0.05
Mammary Artery	0.50 ± 0.06

Data from a study on the cilazapril derivative Ro 31-8472, which is structurally related to **Ro 31-2201**. This data is provided for estimation purposes only.

Experimental Protocols

The following protocols are generalized methods for assessing the ACE inhibitory activity of compounds like **Ro 31-2201**. Researchers should optimize these protocols for their specific experimental conditions.

In Vitro ACE Inhibition Assay (Fluorometric)

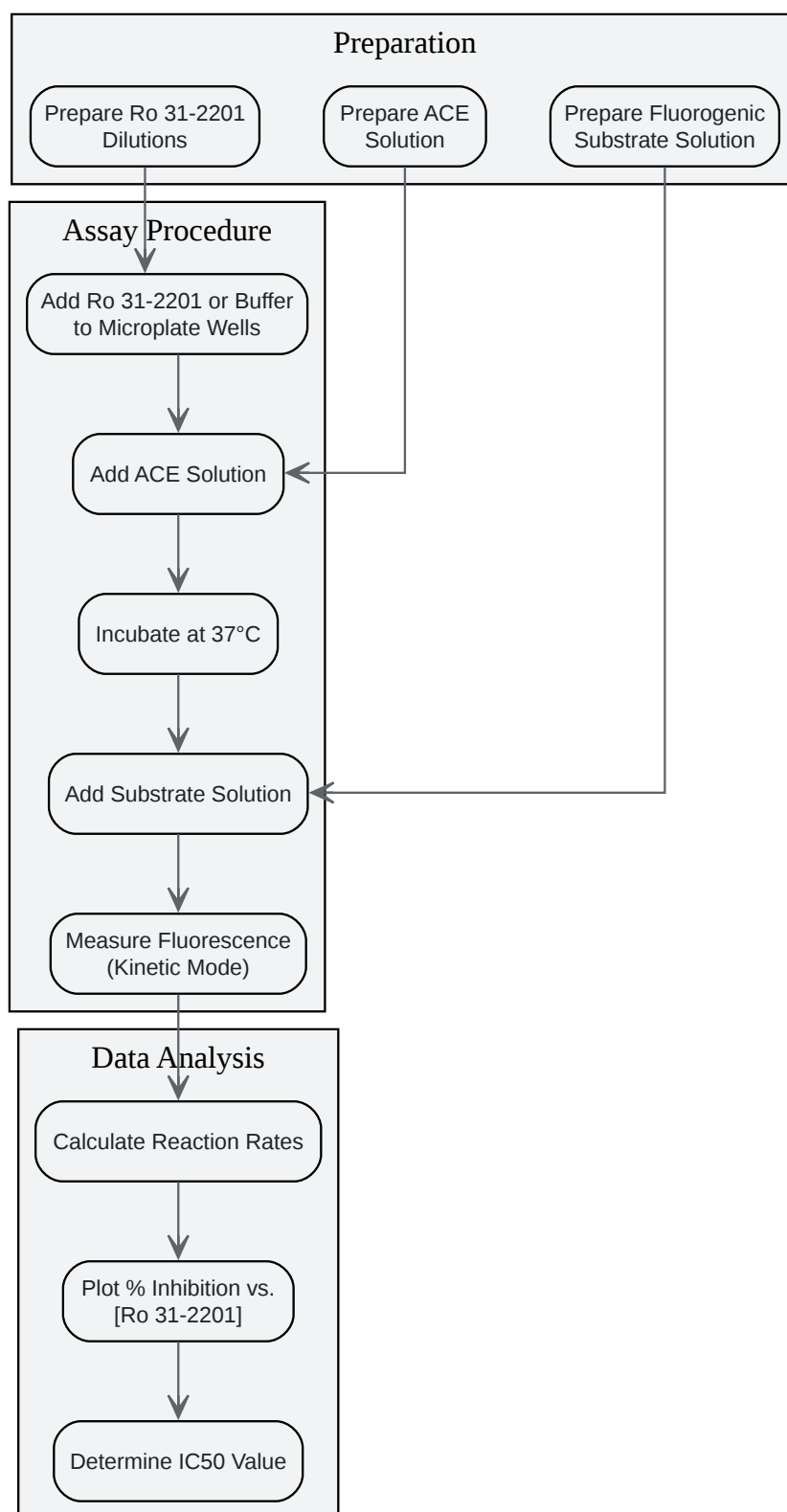
This assay is based on the cleavage of a synthetic fluorogenic peptide by ACE. The resulting fluorescence is directly proportional to ACE activity, and the inhibition of this activity by a compound can be quantified.

Materials:

- Angiotensin Converting Enzyme (ACE) from rabbit lung
- Fluorogenic ACE substrate (e.g., Abz-Gly-Phe(NO₂)-Pro)
- Assay Buffer (e.g., 100 mM Tris-HCl, pH 8.3, containing 300 mM NaCl and 10 μM ZnCl₂)
- **Ro 31-2201**
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare **Ro 31-2201** dilutions: Prepare a series of dilutions of **Ro 31-2201** in Assay Buffer to determine the IC50 value.
- Prepare reagents:
 - Reconstitute ACE in Assay Buffer to the desired concentration.
 - Dissolve the fluorogenic substrate in Assay Buffer to the desired concentration.
- Assay:
 - Add 20 µL of Assay Buffer (for control) or **Ro 31-2201** dilution to the wells of the microplate.
 - Add 20 µL of the ACE solution to each well.
 - Incubate the plate at 37°C for 10 minutes.
 - Initiate the reaction by adding 20 µL of the substrate solution to each well.
 - Immediately measure the fluorescence at an excitation wavelength of 320 nm and an emission wavelength of 420 nm in a kinetic mode for 30-60 minutes.
- Data Analysis:
 - Calculate the rate of reaction (slope of the fluorescence versus time curve) for each concentration of **Ro 31-2201**.
 - Plot the percentage of ACE inhibition versus the logarithm of the **Ro 31-2201** concentration.
 - Determine the IC50 value from the resulting dose-response curve.



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Caption: Workflow for the in vitro ACE inhibition fluorometric assay.

Safety and Handling

Researchers should consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on the handling, storage, and disposal of **Ro 31-2201**. Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.

Conclusion

Ro 31-2201 is a valuable research tool for investigating the Renin-Angiotensin System and the effects of ACE inhibition. Its commercial availability and potent activity make it a suitable compound for a wide range of in vitro and in vivo studies. This guide provides a foundational understanding of its properties and application, which should be supplemented with a thorough review of the primary literature for specific experimental designs.

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References

- 1. targetmol.com [targetmol.com]
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